

AMPSO Buffer: Physicochemical Profile & Application Guide[1]

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Compound of Interest

Compound Name: *2-Amino-2-methylpropane-1-sulfonic acid*

CAS No.: *86311-35-5*

Cat. No.: *B1278398*

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PART 1: EXECUTIVE SUMMARY

AMPSO (N-(1,1-Dimethyl-2-hydroxyethyl)-3-amino-2-hydroxypropanesulfonic acid) is a zwitterionic "Good's buffer" specifically engineered for the alkaline pH range (8.3 – 9.7).[1] Unlike traditional phosphate or carbonate buffers, AMPSO minimizes salt effects and cation interference, making it a critical reagent for high-pH enzymology (e.g., Alkaline Phosphatase) and electrophoretic transfer of basic proteins.

This guide provides a rigorous technical analysis of AMPSO, defining its thermodynamic behavior, preparation protocols, and exclusion criteria for sensitive bio-assays.

PART 2: PHYSICOCHEMICAL SPECIFICATIONS[1]

Chemical Foundation

AMPSO is a substituted aminosulfonic acid.[2][1] Its structure incorporates a tertiary amine (proton acceptor) and a sulfonic acid group (proton donor), allowing it to maintain a zwitterionic

state.[2] This structural rigidity prevents the buffer from crossing biological membranes, rendering it non-toxic for most cell culture applications.

Table 1: Core Physicochemical Constants

Parameter	Value	Notes
IUPAC Name	N-(1,1-Dimethyl-2-hydroxyethyl)-3-amino-2-hydroxypropanesulfonic acid	
CAS Number	68399-79-1 (Free Acid); 102029-60-7 (Sodium Salt)	
Molecular Weight	227.28 g/mol (Free Acid)	
pKa (at 25°C)	9.0	Thermodynamic center of buffering capacity
Effective pH Range	8.3 – 9.7	Optimal buffering capacity is pKa ± 1
Solubility	High (> 1.0 M in water)	Suitable for concentrated stock solutions
dpKa/dT	~ -0.015 to -0.020 pH units/°C	Critical: pKa decreases as temperature rises

Temperature Dependence (The "Cold Trap")

A common error in AMPSO usage is pH adjustment at room temperature (25°C) for experiments conducted at physiological (37°C) or preservation (4°C) temperatures.

- Mechanism: The ionization enthalpy of the amine group causes the pKa to shift inversely with temperature.
- Practical Implication:
 - If you set pH 9.0 at 25°C, the pH will drop to ~8.8 at 37°C.

- If you set pH 9.0 at 25°C, the pH will rise to ~9.4 at 4°C.
- Directive: Always adjust the pH of AMPSO buffers at the final working temperature of your experiment.

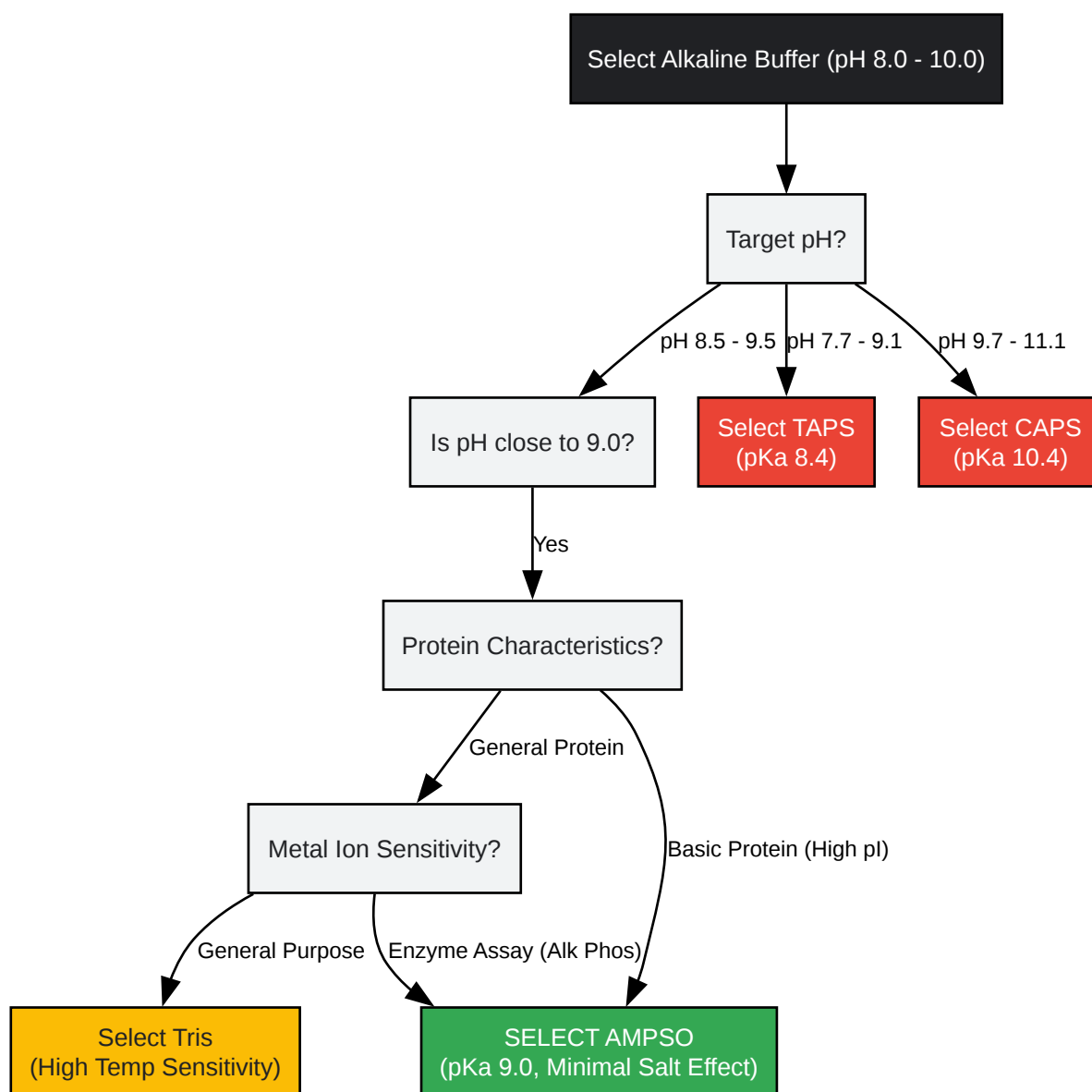
PART 3: APPLICATIONS & SELECTION LOGIC

Primary Applications

- Immunoblotting (Western Blot): AMPSO is superior to Tris-Glycine for the transfer of highly basic proteins ($pI > 9.0$). Its high pK_a ensures these proteins remain negatively charged (anionic) and migrate effectively toward the anode during electrotransfer.
- Enzymology: It is the standard buffer for assaying Alkaline Phosphatase and other enzymes with optima $> pH\ 8.5$, as it does not inhibit activity through phosphate inhibition or chelation (unlike carbonate/bicarbonate).
- Crystallography: Used as a crystallization buffer due to its low salt sensitivity and high solubility.

Buffer Selection Logic

The following decision tree illustrates when to select AMPSO over competitive buffers like TAPS, Bicine, or Tris.



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Figure 1: Decision logic for selecting AMPSO based on pH requirements and protein properties.

PART 4: PREPARATION PROTOCOL

Protocol: 1.0 M AMPSO Stock Solution (500 mL)

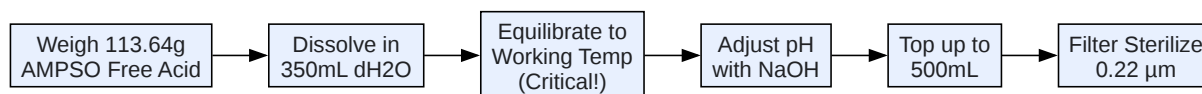
Safety: AMPSO is generally non-hazardous, but standard PPE (gloves, goggles) is required.

Reagents:

- AMPSO Free Acid (MW: 227.28 g/mol)[\[2\]](#)
- Sodium Hydroxide (NaOH), 5 M or pellets
- Milli-Q / Deionized Water (18.2 MΩ·cm)

Workflow:

- Weighing: Measure 113.64 g of AMPSO Free Acid.
- Solubilization: Add to a beaker containing 350 mL of deionized water. Stir vigorously. The solution will be acidic and may be cloudy initially.
- pH Adjustment:
 - Place the beaker in a water bath equilibrated to the target working temperature (e.g., 25°C or 37°C).
 - Slowly add 5 M NaOH (or solid NaOH pellets cautiously) while monitoring with a calibrated pH meter.
 - Note: Significant NaOH is required to reach pH 9.0 from the free acid form.
- Final Volume: Once the target pH is reached, transfer to a volumetric flask and bring the total volume to 500 mL with deionized water.
- Sterilization: Filter sterilize using a 0.22 μm PES membrane. Do not autoclave if precise pH is critical, as steam sterilization can induce minor degradation or concentration changes.



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Figure 2: Step-by-step workflow for preparing a 1.0 M AMPSO stock solution.

PART 5: TROUBLESHOOTING & LIMITATIONS

Interference Profile

- Lowry Protein Assay: Like many amine-based buffers, AMPSO can complex with copper ions, potentially interfering with the Lowry assay.
 - Solution: Use the BCA Protein Assay (less sensitive to amines) or the Bradford Assay. If Lowry must be used, ensure the standard curve is prepared in the same AMPSO buffer concentration to negate the interference.
- Metal Binding: AMPSO binds Cu^{2+} ions. It has negligible binding to Mg^{2+} , Mn^{2+} , and Ca^{2+} , making it suitable for Mg-dependent enzymes but risky for Cu-dependent metalloproteins.

Common Pitfalls

- Precipitation: While highly soluble, AMPSO can precipitate in the presence of high concentrations of anionic detergents (SDS) at low temperatures.
- pH Drift: As noted in Section 2.2, failing to account for the $-0.015/^{\circ}\text{C}$ temperature slope is the #1 cause of experimental failure in temperature-sensitive assays.

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